

What is Sucralose-d6 and its chemical structure?

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Compound of Interest

Compound Name: Sucralose-d6

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An In-depth Technical Guide to **Sucralose-d6**

This technical guide provides a comprehensive overview of **Sucralose-d6**, a deuterated isotopologue of sucralose, intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Introduction

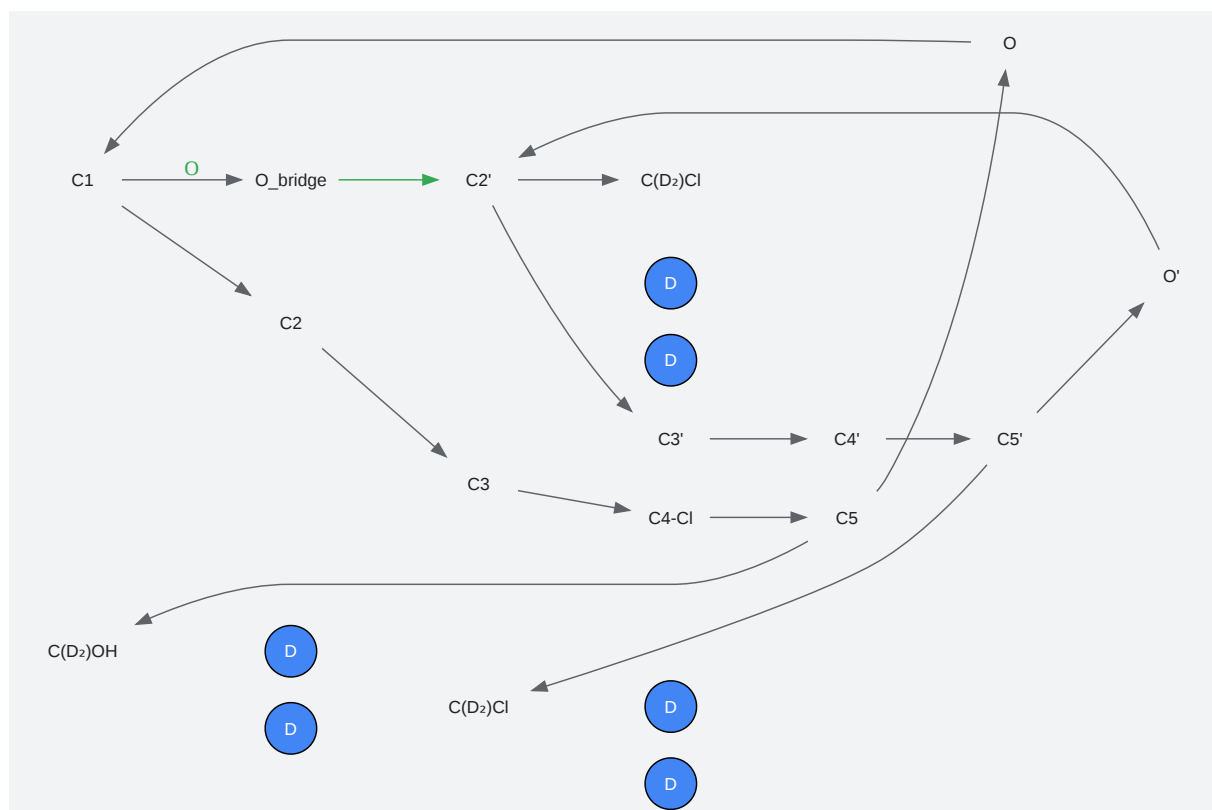
Sucralose-d6 is a stable, isotopically labeled form of sucralose, a widely used non-nutritive artificial sweetener.[1][2][3][4] In this molecule, six hydrogen atoms have been replaced with deuterium. This isotopic substitution makes **Sucralose-d6** an invaluable tool in analytical chemistry, particularly as an internal standard for the precise quantification of sucralose in various matrices, including environmental samples and food products.[2] The use of deuterated standards is crucial for correcting matrix effects in sensitive analytical techniques like liquid chromatography-mass spectrometry (LC-MS).

Chemical Structure and Properties

Sucralose-d6 is structurally identical to sucralose, with the exception of the six deuterium atoms. The formal chemical name is 1,6-dichloro-1,6-dideoxy- β -D-fructofuranosyl-1,1,6,6-d4 4-chloro-4-deoxy- α -D-galactopyranoside-6,6-C-d2.

Chemical Structure Visualization

The chemical structure of **Sucralose-d6**, indicating the positions of the deuterium atoms, is presented below.



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Figure 1: Chemical Structure of **Sucralose-d6**

Physicochemical Properties

A summary of the key physicochemical properties of **Sucralose-d6** is provided in the table below.

Property	Value	Reference
CAS Number	1459161-55-7	
Molecular Formula	C ₁₂ H ₁₃ D ₆ Cl ₃ O ₈	
Molecular Weight	403.67 g/mol	
Appearance	Solid	
Melting Point	75-79°C	
Solubility	Slightly soluble in methanol and water.	
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₆)	
Storage Temperature	-20°C	
Stability	≥ 4 years at -20°C	

Synthesis and Manufacturing

The synthesis of sucralose generally involves the selective chlorination of sucrose. A common route begins with the formation of sucrose-6-acetate, a key intermediate. This is followed by chlorination and then deacetylation to yield sucralose.

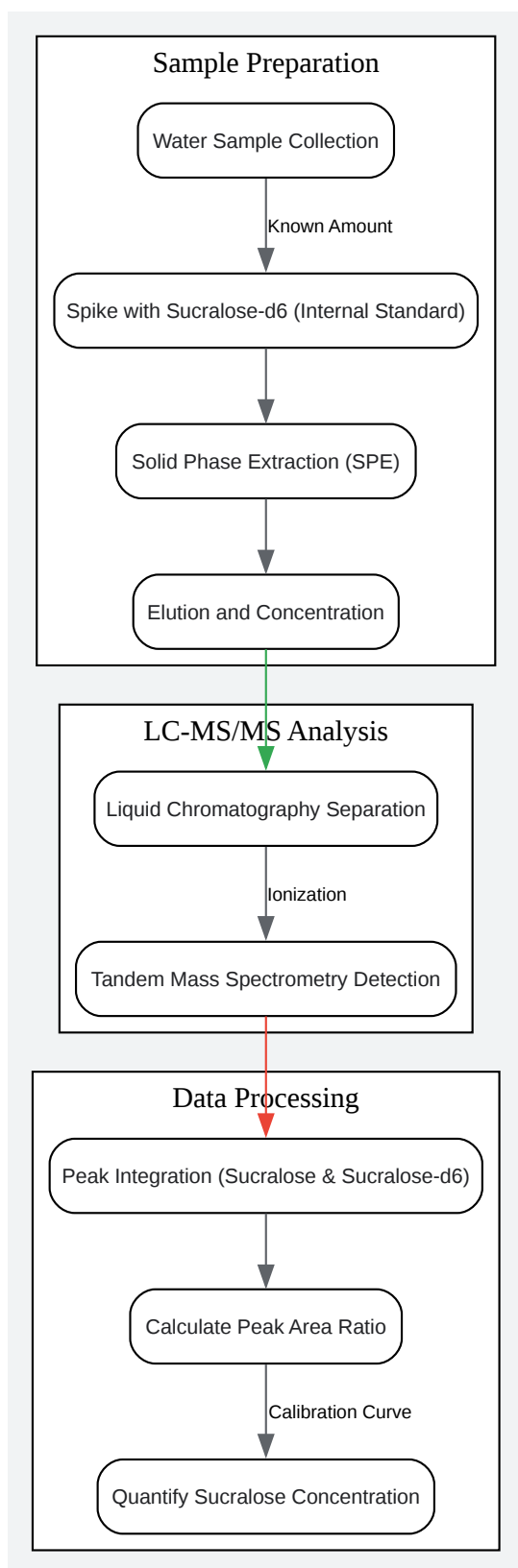
For the synthesis of **Sucralose-d6**, deuterated reagents are introduced during the synthetic process. While specific, detailed protocols for the commercial synthesis of **Sucralose-d6** are proprietary, the deuterium labels are incorporated at specific positions that are not readily exchanged under typical environmental or physiological conditions.

Applications in Research and Development

The primary application of **Sucralose-d6** is as an internal standard for the quantitative analysis of sucralose by mass spectrometry-based methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use is critical in environmental analysis for monitoring sucralose in water sources, as sucralose is considered a pollutant due to its persistence in wastewater.

Logical Workflow for Sucralose Quantification using Sucralose-d6

The following diagram illustrates the typical workflow for quantifying sucralose in an environmental water sample using **Sucralose-d6** as an internal standard.



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Figure 2: Workflow for Sucralose Quantification

Experimental Protocol: Quantification of Sucralose in Water Samples by LC-MS/MS

The following is a representative protocol for the determination of sucralose in water samples using **Sucralose-d6** as an internal standard. This method is adapted from procedures described in the literature.

5.1. Materials and Reagents

- Sucralose analytical standard
- **Sucralose-d6** internal standard solution (e.g., 1 µg/mL in methanol)
- HPLC-grade methanol
- HPLC-grade water
- Formic acid
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)
- Water sample

5.2. Sample Preparation

- Filter the water sample through a 0.45 µm filter.
- To a 100 mL aliquot of the filtered water sample, add a known amount of the **Sucralose-d6** internal standard solution (e.g., 100 µL of 1 µg/mL solution).
- Condition the SPE cartridge with 5 mL of methanol followed by 5 mL of HPLC-grade water.
- Load the spiked water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of HPLC-grade water.
- Dry the cartridge under vacuum for 10 minutes.

- Elute the analytes with 5 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase.

5.3. LC-MS/MS Analysis

- LC System: A high-performance liquid chromatography system.
- Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 2.6 µm).
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in methanol).
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions:
 - Sucralose: Monitor appropriate precursor and product ion transitions.
 - **Sucralose-d6**: Monitor the corresponding mass-shifted precursor and product ion transitions. In positive ion mode, sucralose is often detected as its sodium adduct $[M+Na]^+$.

5.4. Data Analysis

- Integrate the peak areas for both sucralose and **Sucralose-d6**.
- Calculate the ratio of the peak area of sucralose to the peak area of **Sucralose-d6**.
- Prepare a calibration curve by analyzing a series of calibration standards with known concentrations of sucralose and a constant concentration of **Sucralose-d6**.
- Determine the concentration of sucralose in the sample by comparing its peak area ratio to the calibration curve.

Safety and Handling

Sucralose-d6 is intended for research use only and is not for human or veterinary use. Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.

Conclusion

Sucralose-d6 is an essential analytical tool for the accurate and precise quantification of sucralose. Its use as an internal standard in mass spectrometry-based methods allows for the reliable determination of sucralose concentrations in complex matrices, which is crucial for environmental monitoring and food safety analysis. This guide provides researchers and scientists with the fundamental technical information required to effectively utilize **Sucralose-d6** in their analytical workflows.

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